

Application Notes and Protocols: Methyl o-Toluate as a Fragrance Ingredient

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Compound of Interest

Compound Name: *Methyl o-toluate*

Cat. No.: *B1328919*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Methyl o-toluate (CAS 89-71-4), also known as methyl 2-methylbenzoate, is an aromatic ester recognized for its characteristic sweet, fruity, and floral aroma with notes of ylang-ylang, orange flower, and grape.[1][2] This profile makes it a valuable ingredient in the formulation of perfumes, cosmetics, and other scented products to impart floral and fruity notes.[3] Beyond its use in fragrances, it also serves as a flavoring agent, a solvent in organic synthesis, and an intermediate in the production of other chemical compounds.[4][5]

These application notes provide a summary of the available data on **Methyl o-toluate** and outline detailed protocols for its evaluation and use in formulations.

Physicochemical Properties

A summary of the key physicochemical properties of **Methyl o-toluate** is presented in Table 1. This data is essential for formulation development, enabling predictions of its behavior in various solvent systems and its volatility.

Table 1: Physicochemical Properties of **Methyl o-toluate**

Property	Value	Reference(s)
Molecular Formula	C ₉ H ₁₀ O ₂	[1][2]
Molecular Weight	150.17 g/mol	[1][2]
Appearance	Clear, colorless liquid	[2]
Odor Profile	Sweet, fruity, floral, ylang, orange flower, grape	[1]
Boiling Point	207-208 °C	[2]
Melting Point	< -50 °C	[1]
Density	1.073 g/mL at 25 °C	[2]
Flash Point	82 °C	[2]
Vapor Pressure	12.9 Pa at 23°C	[2]
Water Solubility	Not miscible or difficult to mix	[2][5]
Solubility	Miscible with ethanol and acetone	[4]
LogP	3 at 25°C	[1]

Application in Fragrance Formulations

Methyl o-toluate is utilized in a variety of fragrance applications for its unique scent profile.

- Fine Fragrances: It can be incorporated into floral and fruity accords to provide a sweet, diffusive character.
- Cosmetics and Personal Care: Its pleasant aroma makes it suitable for use in creams, lotions, and other cosmetic products.[3]
- Household Products: It can be used to fragrance cleaning products and air fresheners.

Recommended Use Levels

Specific use levels for **Methyl o-toluate** are not publicly available. As a starting point, formulators can consider typical concentrations for similar aromatic esters, such as Methyl Benzoate, which is often used at 0.1-1.5% in fine fragrance compounds. However, the optimal concentration of **Methyl o-toluate** should be determined through stability and sensory testing for each specific formulation.

Solubility and Formulation Guidance

Methyl o-toluate is reported to be miscible with common organic solvents like ethanol and acetone.^[4] For formulations containing water, the use of co-solvents and emulsifiers will be necessary to achieve a stable product. It is recommended to conduct solubility studies in the specific solvent system of the final formulation.

Safety and Regulatory Information

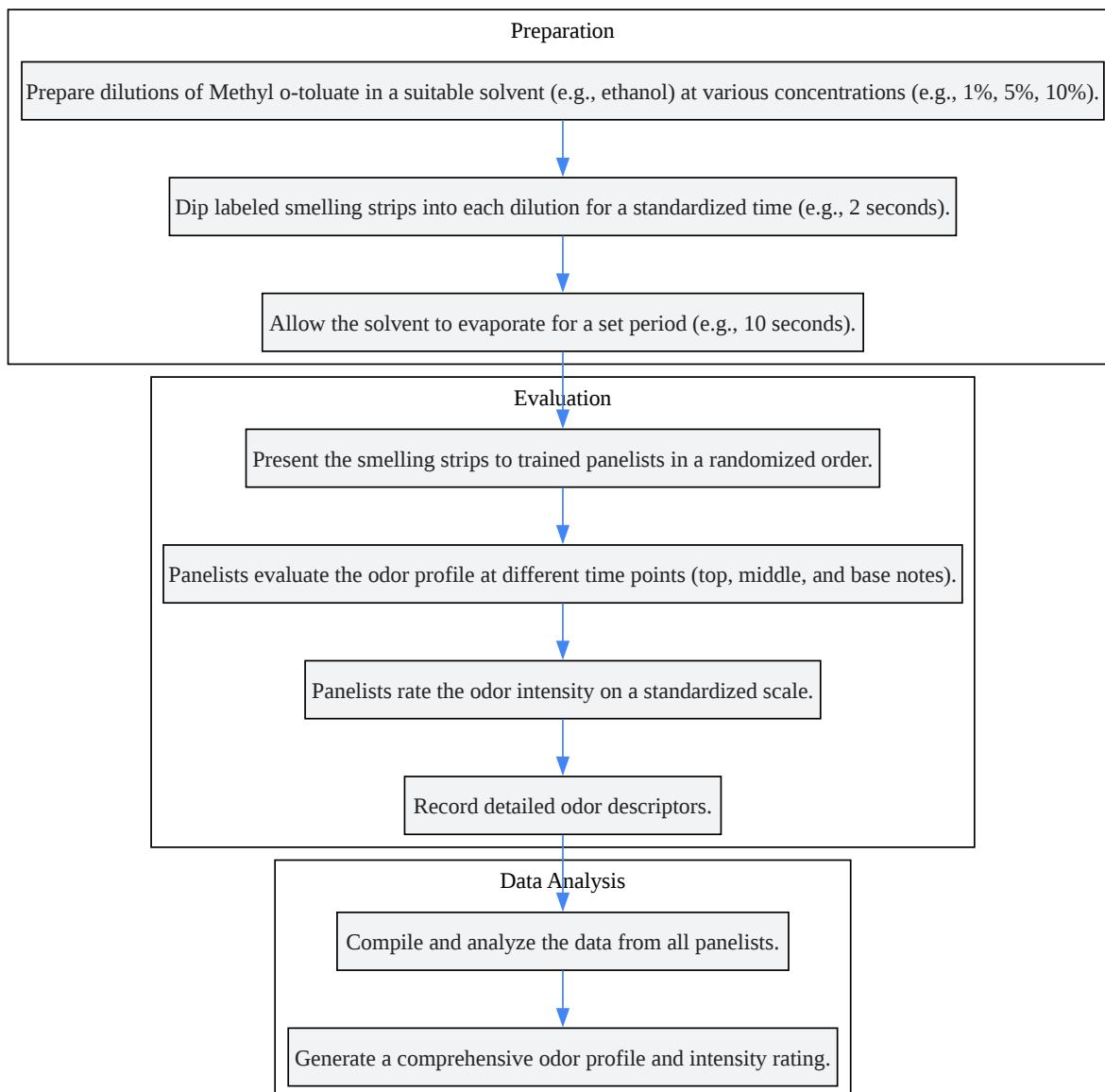
According to aggregated GHS information, **Methyl o-toluate** may cause skin and eye irritation.^[6] However, a comprehensive safety assessment by the Cosmetic Ingredient Review (CIR) or a specific standard from the International Fragrance Association (IFRA) for **Methyl o-toluate** was not identified in the public domain. It is listed in the IFRA Transparency List, indicating its use in fragrances.^[6] Researchers and formulators are advised to handle this ingredient with appropriate personal protective equipment and to conduct a thorough safety assessment of their final formulation.

Experimental Protocols

The following section provides detailed protocols for the evaluation of **Methyl o-toluate** for use in fragrance formulations. These protocols are based on internationally recognized guidelines.

Olfactory Evaluation

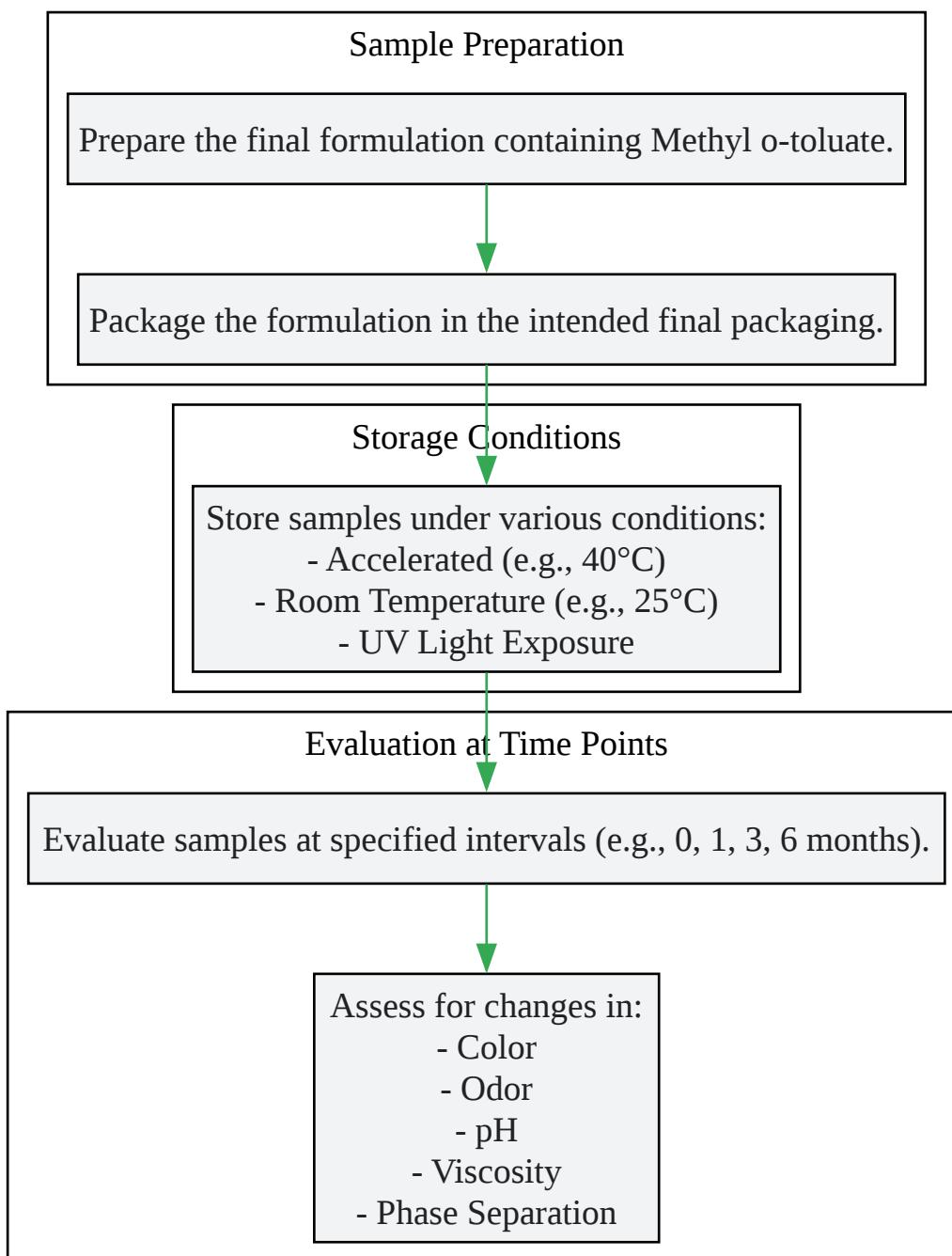
This protocol outlines a standardized method for the sensory evaluation of **Methyl o-toluate** to characterize its odor profile and intensity.

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Caption: Workflow for Olfactory Evaluation.

Stability Testing

This protocol describes a method to assess the stability of **Methyl o-toluate** in a finished fragrance formulation under various environmental conditions.[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

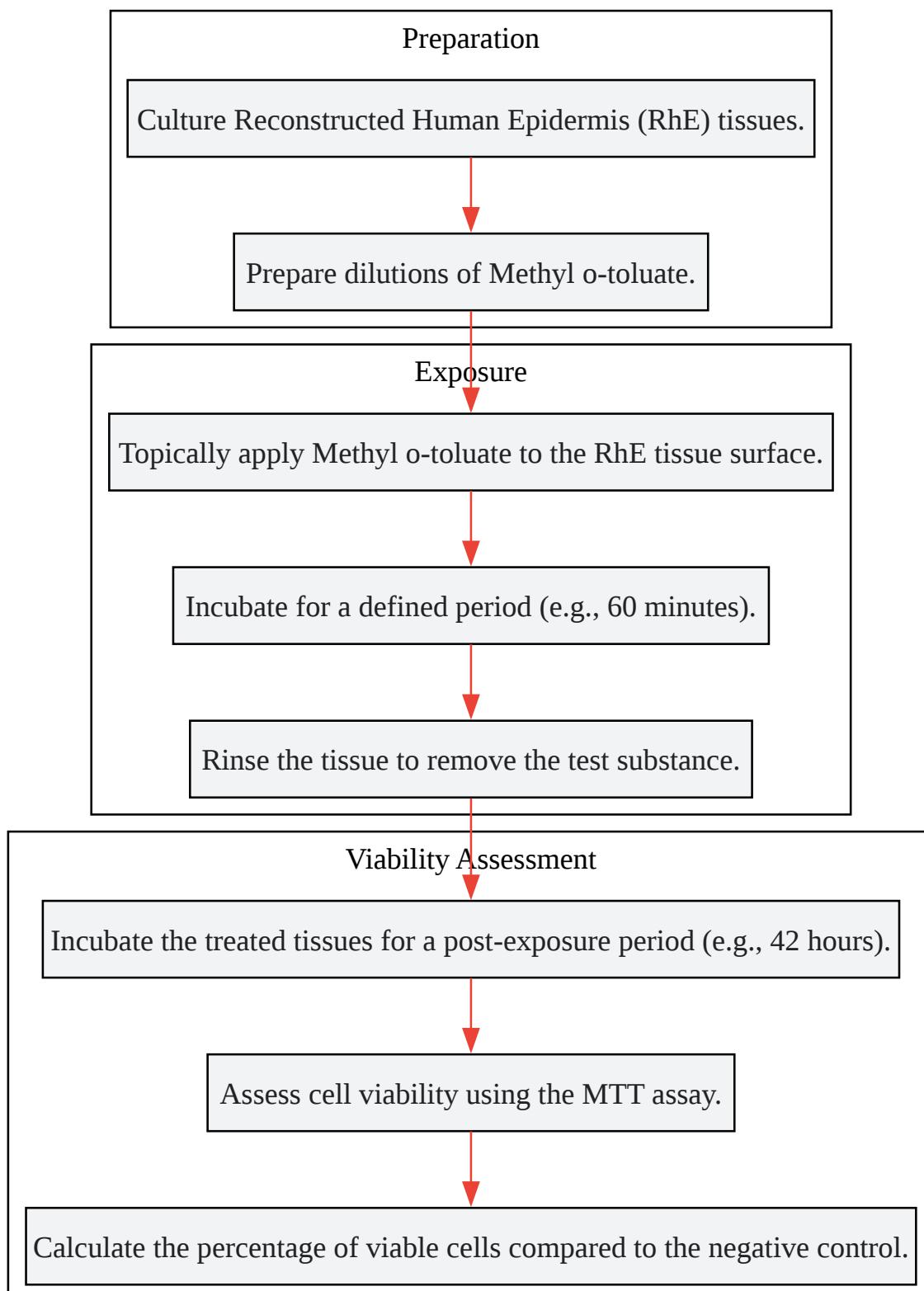


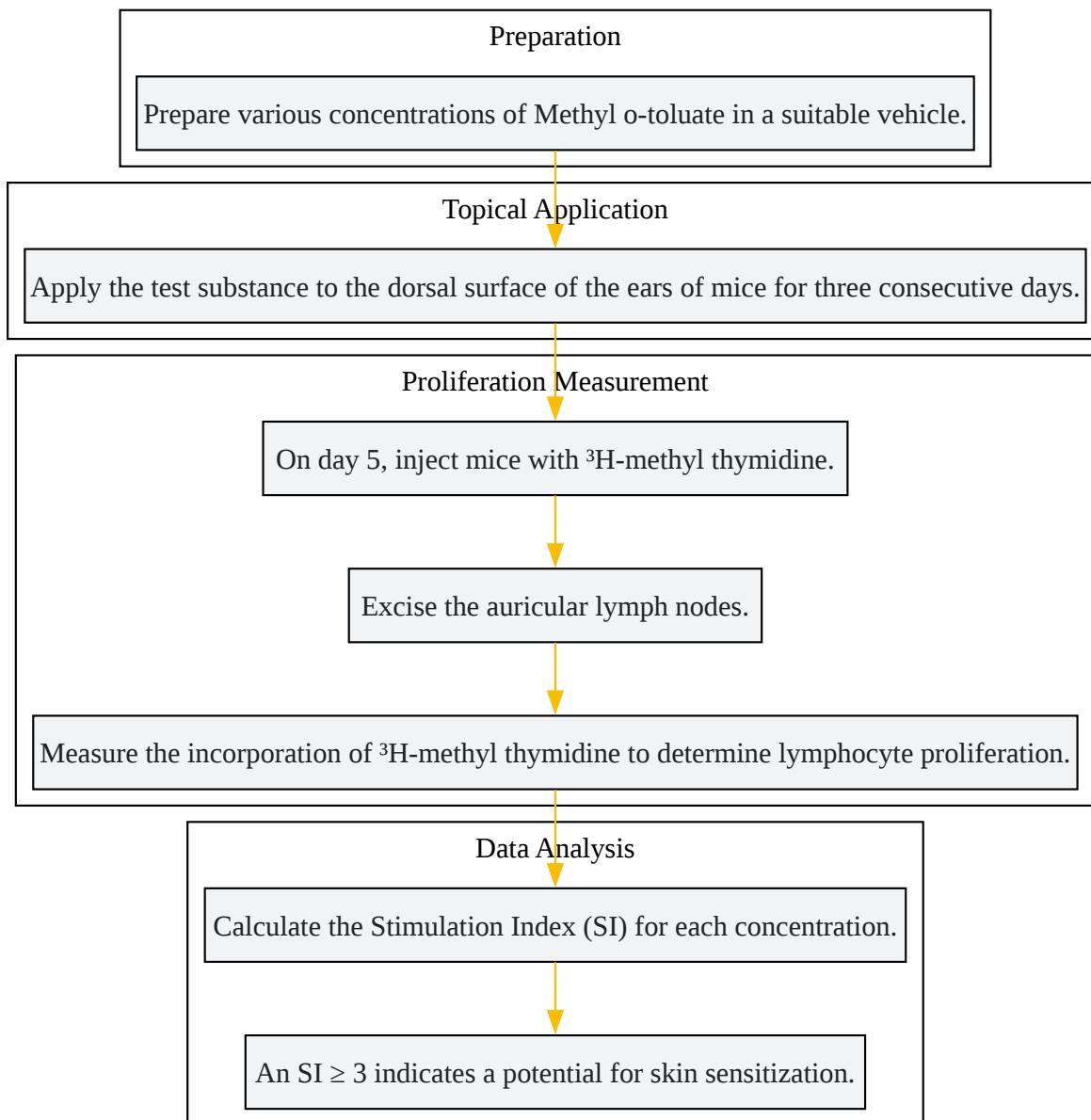
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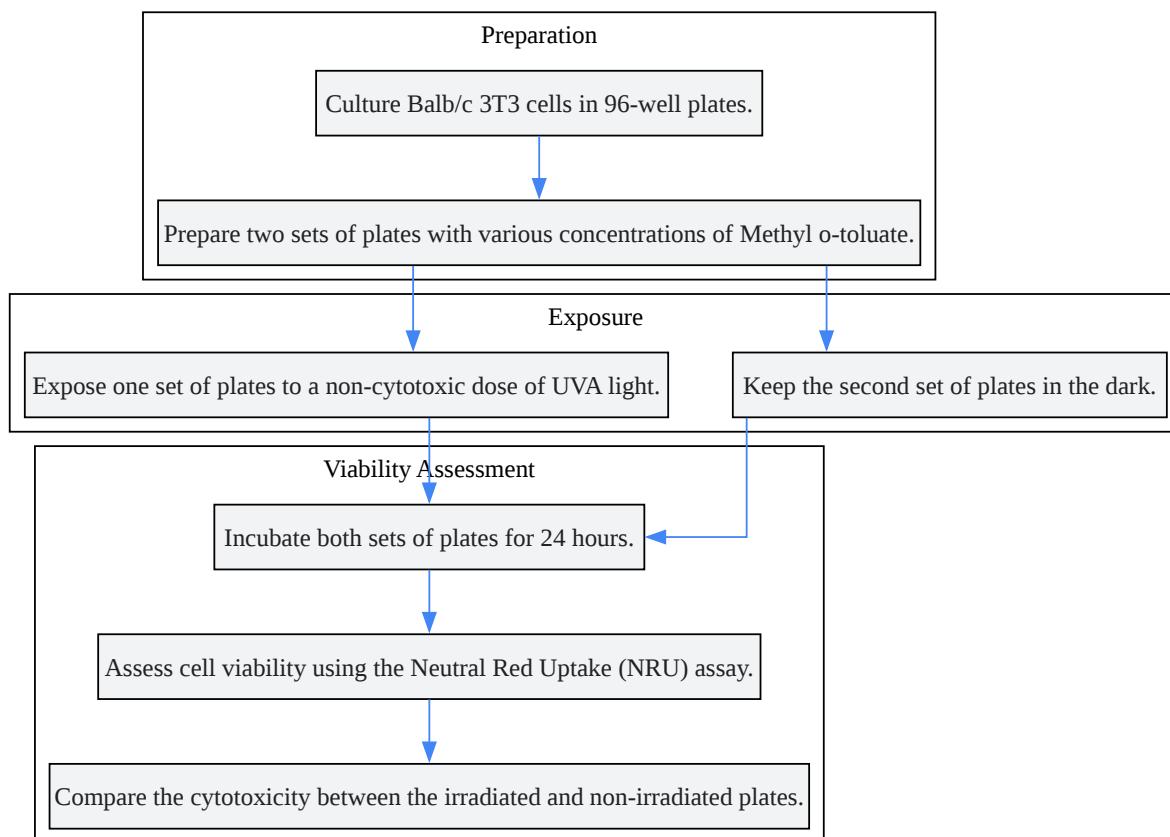
Caption: Workflow for Fragrance Stability Testing.

In Vitro Skin Irritation: Reconstructed Human Epidermis (RhE) Test (based on OECD TG 439)

This protocol provides an in vitro method to assess the skin irritation potential of **Methyl o-toluate**.[\[3\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)





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